

# Technical Dossier: Tert-butyl hexa-1,5-dien-3-ylcarbamate

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## Compound of Interest

Compound Name: *Tert-butyl hexa-1,5-dien-3-ylcarbamate*

Cat. No.: B573396

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CAS Number: Not Found

A definitive CAS (Chemical Abstracts Service) number for **tert-butyl hexa-1,5-dien-3-ylcarbamate** could not be identified from the available public resources. The PubChem database entry for this compound (CID 45091895) does not currently list an associated CAS number[1]. While CAS numbers exist for structurally related molecules, a specific identifier for the requested chemical structure is not readily available.

This technical guide addresses the core requirements based on publicly accessible scientific literature and chemical databases. Due to the limited specific data for **tert-butyl hexa-1,5-dien-3-ylcarbamate**, information on analogous structures and general principles of carbamate and diene chemistry is included to provide a relevant framework for researchers, scientists, and drug development professionals.

## Physicochemical Properties

Quantitative data for **tert-butyl hexa-1,5-dien-3-ylcarbamate** is not extensively reported. The following table summarizes computed properties from available chemical databases.

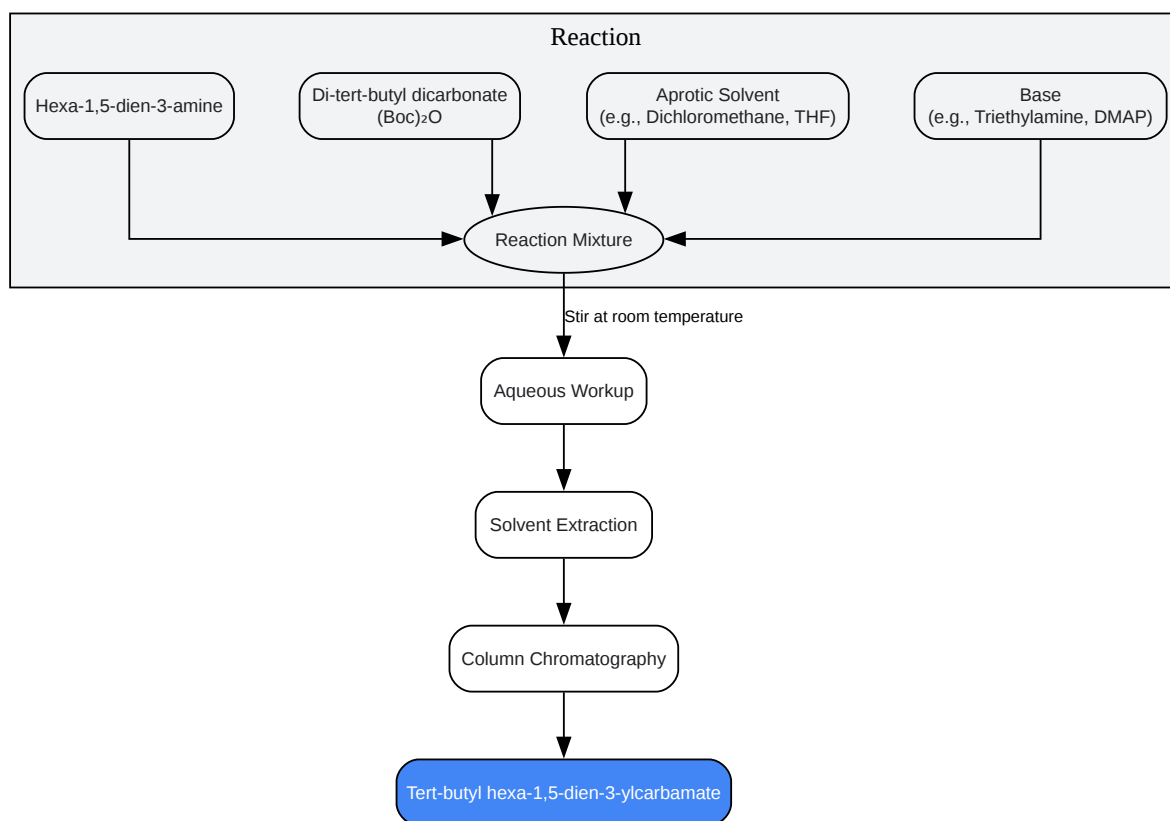
Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>2</sub>	PubChem[1]
Molecular Weight	197.27 g/mol	PubChem[1]
XLogP3-AA	2.7	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	4	PubChem[1]

## Synthesis and Experimental Protocols

Specific experimental protocols for the synthesis of **tert-butyl hexa-1,5-dien-3-ylcarbamate** are not detailed in the reviewed literature. However, the synthesis of similar carbamate-protected amines and dienes provides a basis for potential synthetic routes.

A common method for the synthesis of tert-butyl carbamates involves the reaction of an amine with di-tert-butyl dicarbonate (Boc-anhydride) or 2-(tert-butoxycarbonyloxyimino)-2-phenylacetoneitrile (Boc-ON). For the target molecule, a plausible synthetic pathway would involve the amination of a suitable hexa-1,5-dien-3-ol precursor followed by protection of the resulting amine with a Boc group.

General Experimental Workflow for Boc Protection of Amines:



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Figure 1. A generalized workflow for the synthesis of a tert-butyl carbamate.

## Potential Biological Signaling and Applications

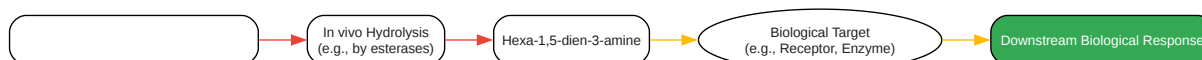
While no specific biological activity has been documented for **tert-butyl hexa-1,5-dien-3-ylcarbamate**, the carbamate and diene moieties are present in numerous biologically active molecules.

The tert-butyl carbamate (Boc) group is a common protecting group in organic synthesis, particularly in peptide synthesis and the development of small molecule therapeutics. Its stability under various reaction conditions and its facile removal under acidic conditions make it a valuable tool in multi-step synthetic campaigns.

Dienes are versatile functional groups that can participate in a variety of chemical transformations, most notably Diels-Alder reactions. This cycloaddition reaction is a powerful method for the construction of six-membered rings and has been widely employed in the synthesis of natural products and pharmaceuticals.

#### Hypothetical Signaling Pathway Involvement:

The lipophilic nature of the molecule, suggested by the computed XLogP3-AA value, indicates potential for membrane permeability. If the carbamate were to be hydrolyzed in vivo, it would unmask the primary amine, which could then interact with various biological targets. A hypothetical pathway illustrating this concept is presented below.



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Figure 2. A hypothetical bioactivation pathway.

In conclusion, while specific technical data for **tert-butyl hexa-1,5-dien-3-ylcarbamate** is scarce, its structural motifs suggest potential utility in organic synthesis and possible, though currently unexplored, biological activity. Further research would be necessary to elucidate its specific properties and applications.

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## References

- 1. Tert-butyl hexa-1,5-dien-3-ylcarbamate | C<sub>11</sub>H<sub>19</sub>NO<sub>2</sub> | CID 45091895 - PubChem [pubchem.ncbi.nlm.nih.gov]
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